

Indirubin-5-sulfonate two-photon excitation imaging parameters

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Indirubin-5-sulfonate

CAS No.: 244021-67-8

Cat. No.: S587368

Get Quote

Application Notes: Indirubin Derivatives for Cellular Imaging

Indirubin and its sulfonated derivatives have emerged as promising tools for functional cellular imaging, particularly for monitoring oxygen levels and metabolic activity using two-photon microscopy.

Known Imaging Parameters for Indirubin Derivatives

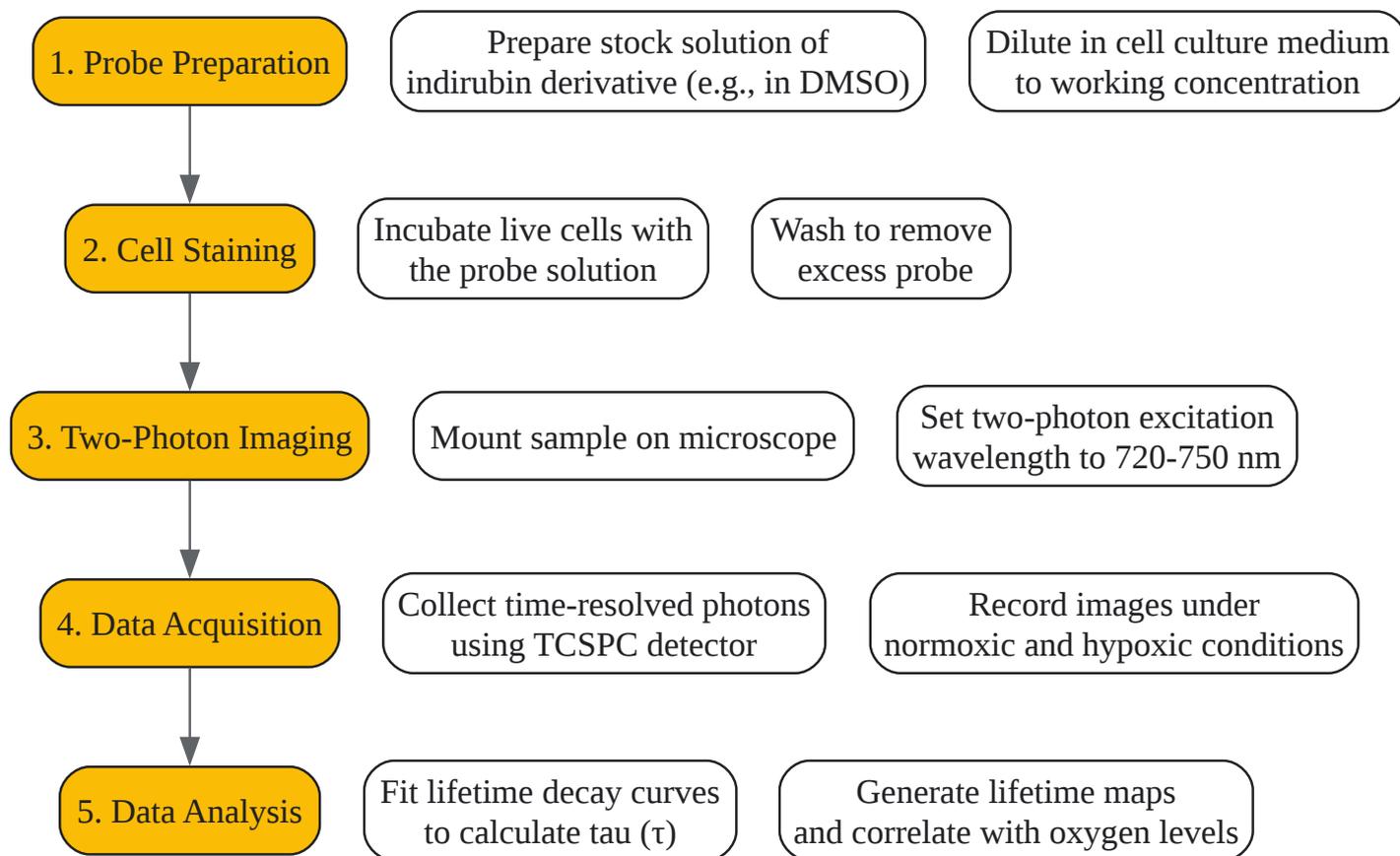
The table below summarizes the key photophysical and imaging parameters identified from recent studies.

Parameter	Value / Description	Context and Notes
Two-Photon Excitation Wavelength	720 - 750 nm	Used for exciting brominated indirubin derivatives in living cells [1].
Primary Imaging Modality	PLIM (Photoluminescence Lifetime Imaging) & FLIM (Fluorescence Lifetime Imaging) [1]	Lifetime imaging is crucial for functional sensing.

Parameter	Value / Description	Context and Notes
Key Functional Readout	Phosphorescence Lifetime (PLIM)	Lifetime is sensitive to oxygen concentration [1].
Lifetime under Normoxia	~62 ns	Measured in living cells [1].
Lifetime under Hypoxia	~107 ns	Measured in living cells; demonstrates high oxygen sensitivity [1].
Reported Application	Oxygen consumption sensing & defining metabolic regions/mitochondria [1]	Uses brominated indirubin derivatives.

Experimental Workflow for Oxygen and Metabolic Imaging

The following diagram outlines the key steps for using these probes in a live-cell imaging experiment:



[Click to download full resolution via product page](#)

Detailed Protocol for FLIM/PLIM with Indirubin Probes

Part 1: Cell Preparation and Staining

- **Cell Culture:** Plate adherent cells (e.g., U2OS or primary neurons) onto glass-bottom dishes suitable for microscopy.
- **Probe Stock Solution:** Prepare a concentrated stock solution of the indirubin derivative (e.g., 10-50 mM) in high-quality, anhydrous DMSO. Aliquot and store at -20°C .
- **Staining Solution:** On the day of the experiment, dilute the stock solution in pre-warmed cell culture medium. The final DMSO concentration should not exceed 0.1-0.5% to avoid cytotoxicity. The optimal working concentration must be determined empirically but can start in the 5-20 μM range based on studies with similar compounds [2].
- **Staining:** Replace the culture medium in the dish with the staining solution. Incubate for the required time (e.g., 30-60 minutes) at 37°C and 5% CO_2 .

- **Washing:** After incubation, gently wash the cells 2-3 times with fresh, pre-warmed culture medium or imaging buffer to remove any non-specific background signal.

Part 2: Two-Photon FLIM/PLIM Data Acquisition

- **Microscope Setup:** Use a two-photon microscope equipped with a tunable Ti:Sapphire laser and a time-correlated single-photon counting (TCSPC) module for lifetime imaging [1].
- **Excitation Wavelength:** Set the two-photon excitation wavelength to the **720-750 nm** range [1].
- **Emission Detection:** Configure the detectors with appropriate bandpass filters to collect the emission signal from the indirubin probe. The specific emission maximum for the 5-sulfonate derivative should be confirmed experimentally.
- **Lifetime Image Acquisition:**
 - Focus on cells with clear signal and healthy morphology.
 - Acquire lifetime images with sufficient photon counts (e.g., 1000-10,000 photons at the peak for a good fit) at the desired spatial and temporal resolution.
 - To create an oxygen calibration, record images under defined conditions:
 - **Normoxia:** 21% O₂ (atmospheric)
 - **Hypoxia:** Use a controlled environmental chamber on the microscope to perfuse the cells with a gas mixture containing 1-5% O₂, or add a chemical oxygen scavenger to the medium.

Part 3: Data Analysis

- **Lifetime Calculation:** Fit the fluorescence/phosphorescence decay curve for each pixel in the image using specialized software (e.g., SPCImage, SymPhoTime). A double or triple exponential decay model is often used.
- **Generate Lifetime Maps:** Create false-color images based on the calculated lifetime values (τ , τ). This allows for visual assessment of lifetime distribution across the cell.
- **Quantify Oxygen Sensitivity:** Compare the average lifetime values from regions of interest (ROIs) under normoxic and hypoxic conditions. The significant increase in lifetime (e.g., from ~62 ns to ~107 ns as seen with bromo-indirubin) confirms oxygen sensitivity [1].

Important Considerations and Future Directions

- **Probe Solubility and Localization:** The sulfonate group in **indirubin-5-sulfonate** increases water solubility, which is beneficial for staining in aqueous environments [1] [3]. However, cellular uptake and subcellular localization (e.g., mitochondrial targeting) need to be characterized for each new derivative.
- **Parameter Optimization:** The laser power, gain, and acquisition time must be optimized for your specific microscope setup and cell type to avoid photodamage and ensure a good signal-to-noise

ratio.

- **Beyond Oxygen Sensing:** Indirubin's core structure interacts with key cellular kinases like GSK-3 β and CDKs [2] [4]. This suggests that its derivatives could be developed into multiplexed sensors that report on both metabolic state (via lifetime) and specific signaling pathway activities.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Unveiling the excited state deactivation mechanisms of indirubin and... [estudogeral.sib.uc.pt]
2. Chemical modulation of circadian rhythms and assessment of ... [pmc.ncbi.nlm.nih.gov]
3. All-Red-Light Photoswitching of Indirubin Controlled by ... - PMC [pmc.ncbi.nlm.nih.gov]
4. Indirubin-type compounds, compositions, and methods for ... [patents.google.com]

To cite this document: Smolecule. [Indirubin-5-sulfonate two-photon excitation imaging parameters].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b587368#indirubin-5-sulfonate-two-photon-excitation-imaging-parameters>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com